

# Solvent Orange 60: A High-Potential Reference Dye for Fluorescence Spectroscopy

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Solvent Orange 60

Cat. No.: B3427802

[Get Quote](#)

## Introduction

**Solvent Orange 60**, a perinone-based dye, presents a compelling case for use as a reference dye in fluorescence spectroscopy. Its robust chemical structure imparts exceptional thermal and photostability, critical attributes for a reliable fluorescent standard. While extensively utilized as a colorant in the plastics and textile industries, its application in quantitative fluorescence analysis is an area of growing interest. This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals to characterize and utilize **Solvent Orange 60** as a reference dye. Due to the limited availability of published, solvent-specific photophysical data, this guide will focus on the requisite experimental protocols to determine these properties, followed by its application as a reference standard.

## Physicochemical Properties and Solubility

**Solvent Orange 60** is characterized by its high fastness, good temperature resistance, and solubility in a range of organic solvents.<sup>[1][2]</sup> These properties are essential for its application in various experimental settings.

Table 1: General Properties of **Solvent Orange 60**

Property	Value	Reference
Chemical Name	12H-Phthaloperin-12-one	[3]
C.I. Name	Solvent Orange 60	[4]
C.I. Number	564100	[4]
CAS Number	6925-69-5, 61969-47-9	
Molecular Formula	C <sub>18</sub> H <sub>10</sub> N <sub>2</sub> O	
Molecular Weight	270.29 g/mol	
Appearance	Yellowish-orange powder	
Heat Resistance	Up to 300 °C in Polystyrene	
Light Fastness	Grade 7-8 (Excellent)	

Table 2: Solubility of **Solvent Orange 60** in Organic Solvents at 20°C

Solvent	Solubility (g/L)	Reference
Acetone	2	
Butyl Acetate	2.5	
Dichloromethane	10	
Ethanol	0.8	
Methylbenzene (Toluene)	5	

## Essential Photophysical Characterization

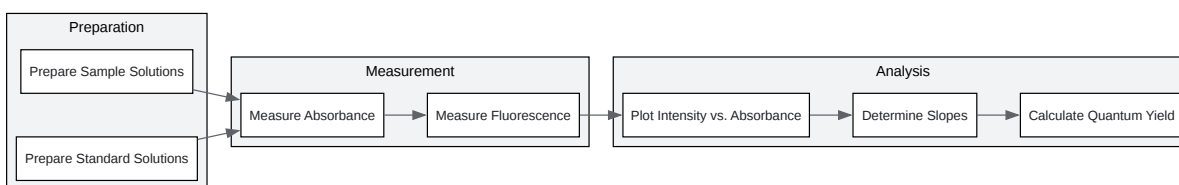
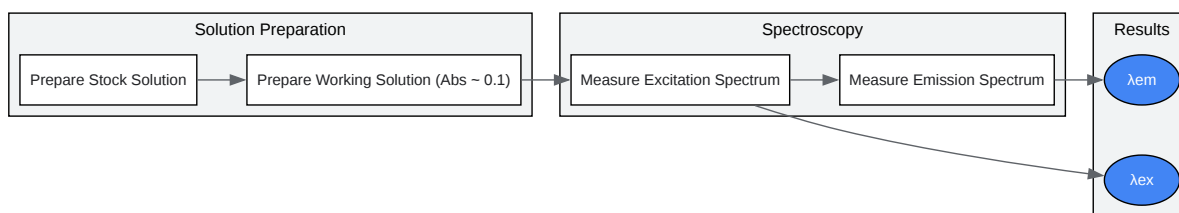
To establish **Solvent Orange 60** as a reliable fluorescence reference, a thorough characterization of its photophysical properties is paramount. The following experimental protocols outline the necessary steps to determine its key fluorescence parameters.

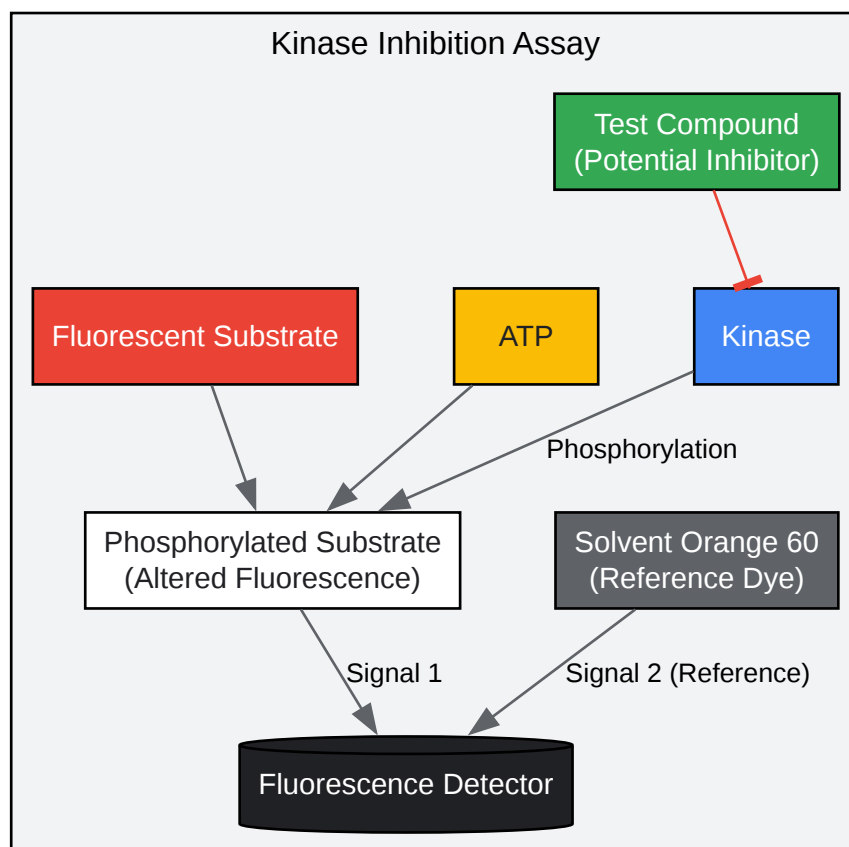
## Determination of Excitation and Emission Spectra

The excitation and emission spectra define the wavelengths at which the dye absorbs and emits light, respectively.

Protocol:

- **Stock Solution Preparation:** Prepare a concentrated stock solution of **Solvent Orange 60** (e.g., 1 mg/mL) in a suitable organic solvent (e.g., ethanol or toluene).
- **Working Solution Preparation:** Dilute the stock solution to a final concentration that yields an absorbance of approximately 0.1 at the presumed excitation maximum to minimize inner filter effects.
- **Excitation Spectrum Measurement:**
  - Set the emission wavelength to the presumed maximum (a preliminary broad scan can help identify this).
  - Scan a range of excitation wavelengths (e.g., 350-550 nm).
  - The wavelength at which the fluorescence intensity is maximal is the excitation maximum ( $\lambda_{ex}$ ).
- **Emission Spectrum Measurement:**
  - Set the excitation wavelength to the determined  $\lambda_{ex}$ .
  - Scan a range of emission wavelengths (e.g., 450-700 nm).
  - The wavelength at which the fluorescence intensity is maximal is the emission maximum ( $\lambda_{em}$ ).





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. world dye variety.com [world dye variety.com]
- 3. Solvent Orange 60 [j nogilvychem.com]
- 4. Solvent Orange 60, Transparent Orange 3G, CAS 6925-69-5 [xcwydyes.com]
- To cite this document: BenchChem. [Solvent Orange 60: A High-Potential Reference Dye for Fluorescence Spectroscopy]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b3427802#solvent-orange-60-as-a-reference-dye-in-fluorescence-spectroscopy>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)